

1-Propanesulfonic acid pKa and acidity constant

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Compound of Interest

Compound Name: 1-Propanesulfonic acid

Cat. No.: B7797893

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An In-depth Technical Guide to the Acidity of **1-Propanesulfonic Acid** for Researchers, Scientists, and Drug Development Professionals

Introduction

1-Propanesulfonic acid (CAS 5284-66-2) is an organosulfonic acid with the chemical formula $C_3H_8O_3S$.^{[1][2]} As a sulfonic acid, it is characterized by a sulfur atom bonded to a propyl group, two oxygen atoms via double bonds, and a hydroxyl group. This functional group imparts strong acidic properties to the molecule.^{[1][3]} An understanding of the acid dissociation constant (pKa) and the acidity constant (Ka) of **1-propanesulfonic acid** is critical for its application in various fields, including its use as a catalyst in organic synthesis and its role in the production of pharmaceuticals, dyes, and surfactants.^[1] In drug development, the ionization state of a molecule, which is dictated by its pKa, significantly influences its solubility, absorption, distribution, metabolism, and excretion (ADME) properties.

Acidity of 1-Propanesulfonic Acid

The strength of an acid in a solution is quantified by its acid dissociation constant (Ka), which represents the equilibrium constant for the dissociation of the acid into its conjugate base and a proton (H^+). The pKa is the negative base-10 logarithm of the Ka. A lower pKa value indicates a stronger acid.

The dissociation of **1-propanesulfonic acid** in water can be represented as follows:



Quantitative Data

The predicted pKa value for **1-propanesulfonic acid** is 1.92.[4][5] From this, the acidity constant (Ka) can be calculated.

Parameter	Value	Reference
pKa	1.92 (Predicted)	[4][5]
Acidity Constant (Ka)	1.20×10^{-2}	Calculated

Note: The Ka value was calculated from the pKa using the formula $Ka = 10^{-pKa}$.

Experimental Determination of pKa

The pKa of a compound can be determined through various experimental techniques. The most common and precise methods include potentiometric titration and UV-Vis spectrophotometry.[6][7]

Potentiometric Titration

Potentiometric titration is a highly accurate method for determining pKa values.[7] It involves the gradual addition of a titrant (a strong base for an acidic analyte) to a solution of the analyte while monitoring the pH with a calibrated pH meter.[8][9] The pKa is determined from the inflection point of the resulting titration curve.[6][9]

Experimental Protocol:

- Preparation of Solutions:
 - Prepare a standard solution of 0.1 M sodium hydroxide (NaOH) and 0.1 M hydrochloric acid (HCl).[8]
 - Prepare a sample solution of **1-propanesulfonic acid** with a concentration of at least 10^{-4} M.[7][8]
 - Use a 0.15 M potassium chloride (KCl) solution to maintain a constant ionic strength throughout the titration.[8]

- Calibration of pH Meter:
 - Calibrate the pH meter using standard aqueous buffers of pH 4, 7, and 10 to ensure accurate measurements.[\[8\]](#)
- Titration Procedure:
 - Place a known volume (e.g., 20 mL) of the **1-propanesulfonic acid** sample solution into a reaction vessel equipped with a magnetic stirrer.[\[8\]](#)[\[9\]](#)
 - Immerse the calibrated pH electrode into the solution.[\[8\]](#)[\[9\]](#)
 - Purge the solution with nitrogen to remove dissolved carbon dioxide, which can interfere with the measurement, especially in neutral to high pH ranges.[\[7\]](#)[\[8\]](#)
 - Begin the titration by adding small, incremental volumes of the standardized 0.1 M NaOH solution.[\[8\]](#)[\[9\]](#)
 - Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.[\[8\]](#)[\[9\]](#)
 - Continue the titration until the pH reaches a stable value in the basic range (e.g., pH 12-12.5).[\[8\]](#)
- Data Analysis:
 - Plot the measured pH values against the volume of NaOH added to generate a titration curve.
 - The pKa is the pH at the half-equivalence point, which corresponds to the inflection point of the sigmoid-shaped titration curve.[\[6\]](#)
 - For higher accuracy, the first or second derivative of the titration curve can be plotted to precisely locate the equivalence point.
 - Perform a minimum of three titrations to ensure the reliability of the results and calculate the average pKa and standard deviation.[\[8\]](#)

UV-Vis Spectrophotometry

Spectrophotometric pKa determination is suitable for compounds that possess a chromophore near the ionization site, leading to a change in the UV-Vis absorption spectrum as a function of pH.^{[6][10]}

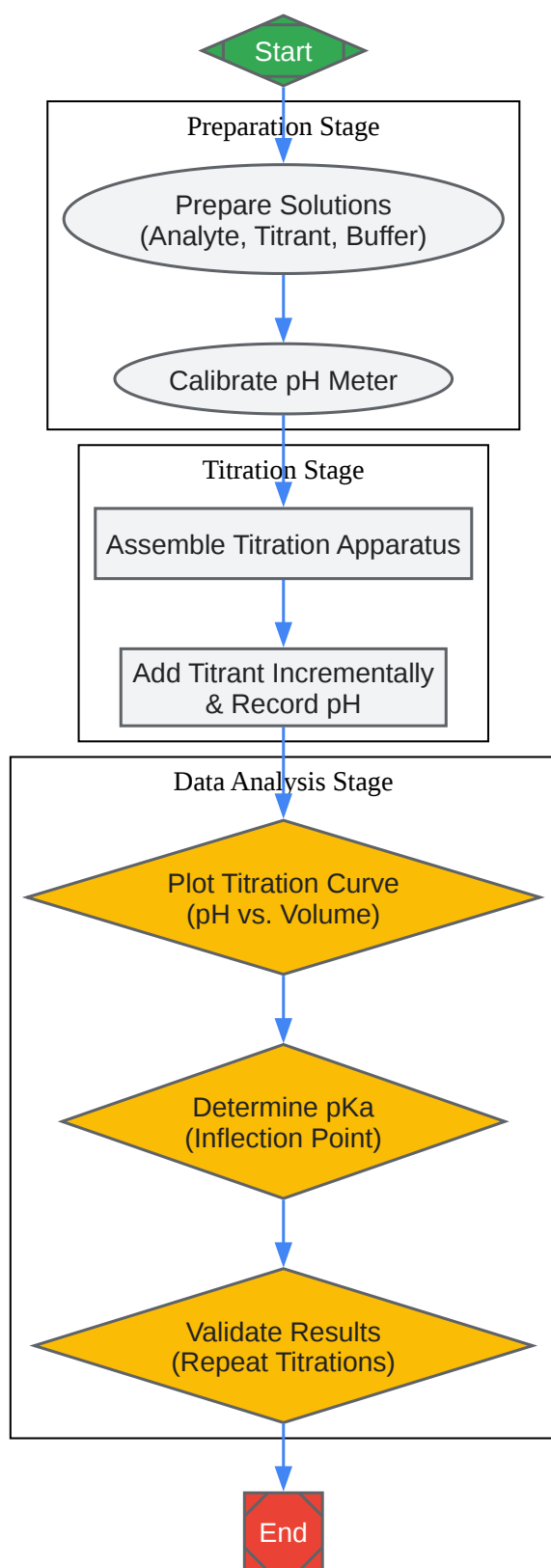
Experimental Protocol:

- Preparation of Solutions:
 - Prepare a stock solution of **1-propanesulfonic acid**.
 - Prepare a series of buffer solutions with known pH values spanning a range around the expected pKa of the analyte (e.g., pH 1 to 4 for **1-propanesulfonic acid**).
- Determination of Analytical Wavelengths:
 - Record the UV-Vis absorption spectrum of the **1-propanesulfonic acid** solution at a very low pH (where it is fully protonated) and a higher pH (where it is fully deprotonated).
 - Identify the wavelength(s) of maximum absorbance difference between the protonated and deprotonated forms.
- Absorbance Measurements:
 - Prepare a series of solutions by adding a small, constant amount of the **1-propanesulfonic acid** stock solution to each of the buffer solutions.
 - Measure the absorbance of each solution at the predetermined analytical wavelength(s).
- Data Analysis:
 - Plot the measured absorbance versus the pH of the buffer solutions.
 - The resulting plot will be a sigmoidal curve. The pKa is the pH at which the absorbance is halfway between the minimum and maximum absorbance values.

- Alternatively, the pKa can be determined graphically by plotting $\log\left(\frac{[A^-]}{[HA]}\right)$ vs. pH, where the pKa is the pH at which $\log\left(\frac{[A^-]}{[HA]}\right) = 0$. The ratio of the deprotonated form $[A^-]$ to the protonated form $[HA]$ can be calculated from the absorbance values.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the pKa of **1-propanesulfonic acid** using potentiometric titration.



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Caption: Workflow for pKa determination via potentiometric titration.

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